

# 2-Chloro-3-formylbenzoic Acid: Technical Safety & Handling Guide

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## Compound of Interest

Compound Name: 2-Chloro-3-formylbenzoic acid

CAS No.: 1289106-07-5

Cat. No.: B1432105

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## Executive Summary

**2-Chloro-3-formylbenzoic acid** (CAS: 1289106-07-5) is a highly functionalized, sterically congested aromatic scaffold used primarily in the synthesis of isoindolinone-based pharmacophores and kinetic resolution substrates. Its structure—featuring a carboxylic acid (C1), a chlorine atom (C2), and a formyl group (C3)—presents unique reactivity challenges. The "sandwiched" chlorine atom creates significant steric hindrance, affecting both the nucleophilic attack at the carbonyl centers and the rotational freedom of the substituents.

This guide outlines the operational standards for handling this compound, emphasizing the prevention of autoxidation (CHO

COOH), moisture management, and the mitigation of sensitization risks associated with halogenated benzaldehydes.

## Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6][7]

Property	Specification
Chemical Name	2-Chloro-3-formylbenzoic acid
CAS Number	1289106-07-5
Molecular Formula	C <sub>8</sub> H <sub>5</sub> ClO <sub>3</sub>
Molecular Weight	184.58 g/mol
Appearance	Off-white to pale yellow crystalline powder
Solubility	Soluble in DMSO, Methanol, DMF; sparingly soluble in water
Key Structural Feature	1,2,3-Trisubstitution: The ortho-chloro substituent sterically inhibits the adjacent carboxylic acid and formyl groups, influencing reaction kinetics and stability. <sup>[1]</sup>

## Hazard Identification & Toxicology

While standard Safety Data Sheets (SDS) classify this compound as an irritant, the combination of an aldehyde and a halogenated ring warrants elevated precautions regarding sensitization and tissue damage.

### GHS Classification[9]

- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3): H335 - May cause respiratory irritation.

### Toxicological Nuances

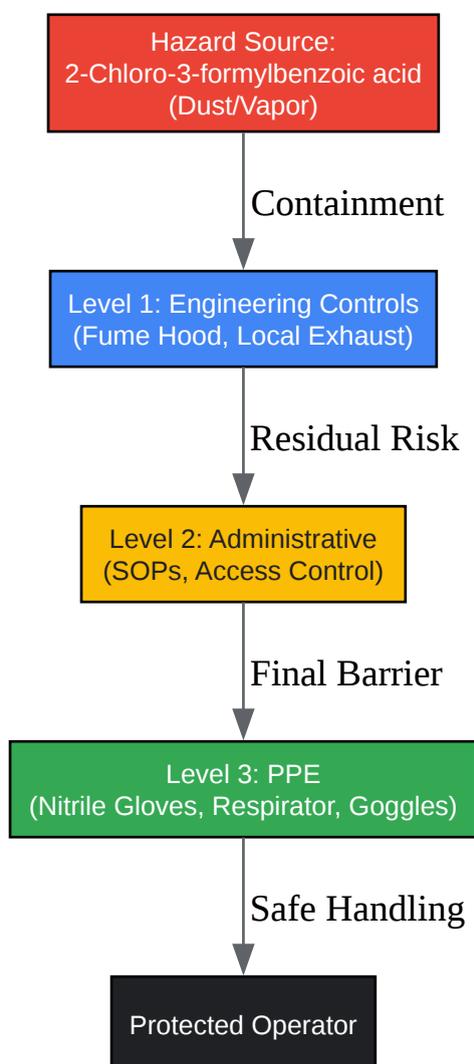
- Sensitization Potential: Aldehydes are known haptens. They can react with skin proteins (Schiff base formation) to induce immune responses. The presence of the electron-

withdrawing chlorine atom may increase the electrophilicity of the formyl group, potentially enhancing this risk compared to unsubstituted benzaldehydes.

- Acidic Corrosivity: Although a weak acid, the pKa is lowered by the inductive effect of the ortho-chlorine, making it more acidic (and potentially more damaging to mucous membranes) than benzoic acid.

## Engineering Controls & Personal Protective Equipment (PPE)

Effective safety relies on a hierarchy of controls. The following diagram illustrates the barrier defense strategy required for handling **2-chloro-3-formylbenzoic acid**.



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Figure 1: Hierarchy of controls emphasizing containment as the primary defense against respiratory irritation.

## Specific PPE Recommendations[9]

- **Hand Protection:** Double-gloving is recommended. Use Nitrile gloves (minimum thickness 0.11 mm). The lipophilic nature of the chlorobenzene ring allows for potential permeation; change gloves immediately upon splash contact.
- **Respiratory Protection:** If handling >500mg outside a fume hood (not recommended), use a P95 or P100 particulate respirator equipped with an organic vapor cartridge (due to potential trace aldehyde volatility).
- **Eye Protection:** Chemical splash goggles are mandatory. Face shields should be used during scaling-up procedures involving vigorous stirring or heating.

## Operational Handling & Storage

### Storage Stability

The formyl group (CHO) is susceptible to autoxidation to the carboxylic acid (forming 2-chloroisophthalic acid), especially in the presence of light and air.

- **Atmosphere:** Store under Argon or Nitrogen.
- **Temperature:** 2–8°C.
- **Container:** Amber glass vials with Teflon-lined caps to prevent light exposure and moisture ingress.

### Handling Protocol: Preventing Cross-Contamination

- **Weighing:** Use an anti-static gun before weighing, as the crystalline powder can be static-prone, leading to aerosolization.
- **Solvent Choice:** Avoid protic solvents (methanol/ethanol) for long-term storage of solutions, as hemiacetal formation is possible. Use anhydrous DMSO or DMF for stock solutions.

## Representative Synthesis Application: Isoindolinone Formation

A primary application of **2-chloro-3-formylbenzoic acid** is the synthesis of isoindolinones (phthalimidines) via reductive amination-cyclization. The following protocol demonstrates the safe utilization of this scaffold.

### Mechanistic Logic

The reaction exploits the proximity of the formyl and carboxyl groups. However, the ortho-chlorine introduces steric strain, often requiring higher temperatures or stronger reducing agents compared to non-chlorinated analogs.



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Figure 2: Synthetic pathway for isoindolinone formation. The 2-chloro substituent remains intact, providing a handle for further cross-coupling.

### Step-by-Step Protocol

- Setup: Flame-dry a 50 mL round-bottom flask and purge with Argon.
- Dissolution: Dissolve 1.0 eq (e.g., 184 mg) of **2-chloro-3-formylbenzoic acid** in anhydrous Methanol (5 mL).
- Amine Addition: Add 1.05 eq of the primary amine. Stir at room temperature for 1 hour. Observation: The solution may turn yellow, indicating imine formation.
- Cyclization/Reduction: Cool to 0°C. Add 1.5 eq of Sodium Triacetoxyborohydride (STAB).

- Safety Note: STAB evolves hydrogen gas. Ensure the reaction is vented through a bubbler.
- Workup: Quench with saturated  $\text{NaHCO}_3$ . The product (often precipitating) can be collected via filtration.
- Waste: The aqueous filtrate contains borate salts and organic residues; dispose of as halogenated organic waste.

## Emergency Response

In the event of accidental release, rapid neutralization is critical due to the compound's acidity and aldehyde reactivity.

Scenario	Immediate Action	Neutralization/Cleanup
Skin Contact	Wash with soap and water for 15 min.	Do not use alcohol (enhances absorption).
Eye Contact	Flush with water/saline for 15 min.[2]	Seek ophthalmologist immediately (corrosive risk).
Spill (Solid)	Evacuate area. Don PPE.[2]	Cover with weak base (Sodium Carbonate) to neutralize acidity, then sweep.
Inhalation	Move to fresh air.[2]	If breathing is difficult, administer oxygen (trained personnel only).

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